SR-95531 (Gabazine): A Comprehensive Technical Guide for Neuroscience Researchers

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Gabazine Ethyl Ester*
CAS No.:	*763886-63-1*
Cat. No.:	*B564770*

Get Quote

This guide provides an in-depth exploration of SR-95531, more commonly known as Gabazine, a pivotal tool in the field of neuroscience. We will delve into its molecular characteristics, its primary function as a potent and selective GABAA receptor antagonist, and its practical applications in both in vitro and in vivo experimental paradigms. This document is intended for researchers, scientists, and drug development professionals seeking a comprehensive understanding of SR-95531 to leverage its capabilities in their scientific inquiries.

Molecular Profile and Synthesis of SR-95531

SR-95531 is a synthetic derivative of γ-aminobutyric acid (GABA) and is distinguished by its pyridazine structure.[1] This structural modification is key to its antagonistic properties at the GABAA receptor.

Chemical and Physical Properties

© 2026 BenchChem. All rights reserved.

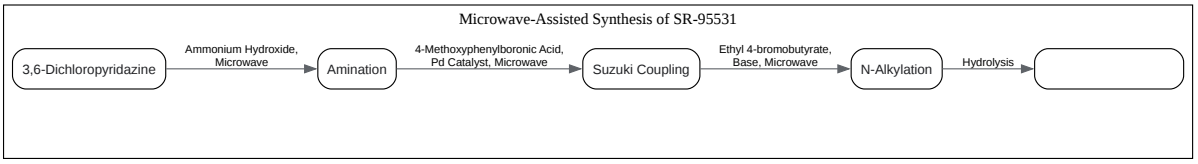
Property	Value	Source(s)
IUPAC Name	2-(3-carboxypropyl)-6-(4-methoxyphenyl)-2,3-dihydropyridazin-3-iminium bromide	[2]
Common Name	Gabazine	[2]
CAS Number	104104-50-9	[2]
Molecular Formula	$C_{15}H_{18}BrN_3O_3$	[2]
Molecular Weight	368.23 g/mol	[2]
Form	Solid, white powder	[3]
Solubility	Water: 25 mM, DMSO: 100 mM	[4]
SMILES String	[Br-].C(=O)(O)CCCN1N=C(C=CC1=[NH2+])C1=CC=C(C=C1)OC	[2]
InChI Key	GFZHNFOGCMEYTA-UHFFFAOYSA-N	[2]

Synthesis Pathway: A Microwave-Assisted Approach

The synthesis of SR-95531 can be efficiently achieved through a four-step microwave-assisted protocol. This method offers significant advantages over traditional heating methods, including reduced reaction times and often higher yields. The key transformations involve a sequential amination, Suzuki coupling, and alkylation.

A generalized workflow for this synthesis is outlined below. For detailed experimental procedures, including reagent quantities and reaction conditions, consulting the primary literature is recommended.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

A simplified workflow for the microwave-assisted synthesis of SR-95531.

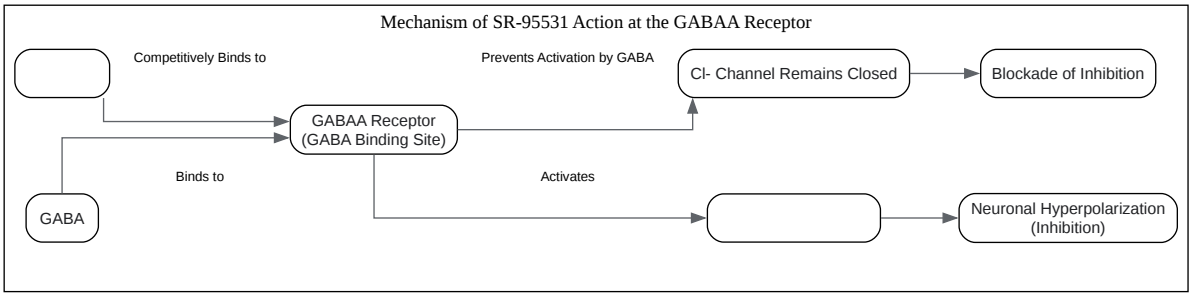
Functional Profile: A Selective GABAA Receptor Antagonist

SR-95531's primary mechanism of action is as a selective and competitive antagonist of the GABAA receptor.[4] It exerts its effect by binding to the GABA recognition site on the receptor-channel complex, thereby preventing the binding of GABA and the subsequent opening of the chloride ion channel.[2] This action effectively reduces GABA-mediated synaptic inhibition.

Mechanism of Action

The binding of SR-95531 to the GABAA receptor is a competitive interaction, meaning it directly competes with GABA for the same binding site. This contrasts with non-competitive antagonists that bind to a different, allosteric site on the receptor. The net effect of SR-95531 binding is the inhibition of chloride ion (Cl^-) flux across the neuronal membrane, which prevents the hyperpolarization typically induced by GABA. While it is a potent antagonist of GABA-induced currents, it has little effect on currents induced by pentobarbitone.[4]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Competitive antagonism of SR-95531 at the GABAA receptor.

Binding Affinity and Selectivity

SR-95531 exhibits high affinity for GABAA receptors, although the precise values can vary depending on the experimental conditions and the specific receptor subunit composition. It is generally more potent than the classical GABAA antagonist, bicuculline.[5]

© 2026 BenchChem. All rights reserved.

Parameter	Value	Receptor/Tissue Source	Source(s)
Ki	150 nM	[³H]-GABA displacement in rat brain membranes	[6]
IC_{50}	~0.2 µM	GABA receptor	[7]
IC_{50}	0.89 ± 0.11 µM	Inhibition of muscimol-stimulated chloride uptake	[5]
IC_{50}	0.81 ± 0.12 µM	Inhibition of pentobarbital-stimulated chloride uptake	[5]

It is important to note that the GABAA receptor is a pentameric ligand-gated ion channel with a wide diversity of subunit compositions (e.g., α, β, γ, δ, ε, θ, π, and ρ). The affinity and efficacy of SR-95531 can differ between these various isoforms. For instance, studies have shown that tonic (extrasynaptic) inhibition, often mediated by δ-subunit containing receptors, is relatively insensitive to lower concentrations of gabazine.[8]

Experimental Applications and Protocols

SR-95531 is a cornerstone tool for dissecting the role of GABAergic inhibition in neural circuits. Its applications span from single-channel recordings to complex behavioral studies.

In Vitro Electrophysiology: Isolating Excitatory Currents

A primary application of SR-95531 in in vitro electrophysiology, particularly in whole-cell patch-clamp recordings, is to block inhibitory postsynaptic currents (IPSCs) mediated by GABAA receptors. This allows for the isolation and study of excitatory postsynaptic currents (EPSCs).

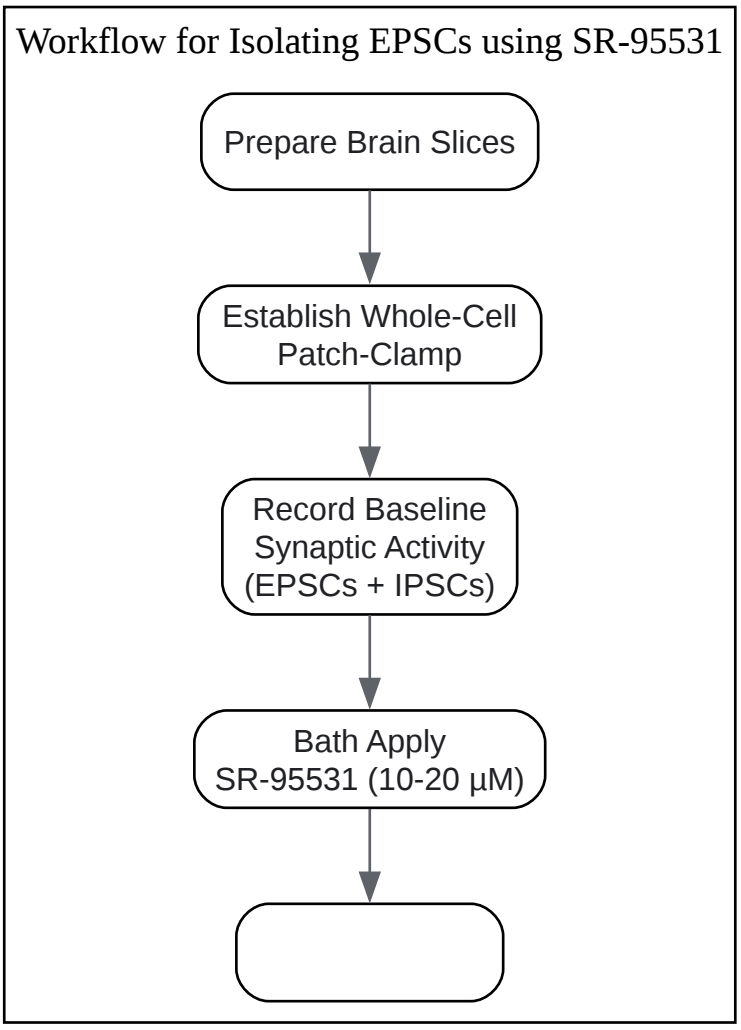
Exemplar Protocol: Whole-Cell Voltage-Clamp Recording of EPSCs

- Slice Preparation: Prepare acute brain slices (e.g., hippocampus, cortex) from the animal model of choice according to standard laboratory procedures.

© 2026 BenchChem. All rights reserved.

- Recording Solutions:
  - Artificial Cerebrospinal Fluid (aCSF): Containing (in mM): 125 NaCl, 2.5 KCl, 1.25 NaH_2PO_4, 25 $NaHCO_3$, 25 glucose, 2 $CaCl_2$, and 1 $MgCl_2$. Continuously bubble with 95% O_2/5% CO_2.
  - Internal Solution (for patch pipette): Containing (in mM): 130 Cs-gluconate, 10 HEPES, 10 EGTA, 5 QX-314, 4 Mg-ATP, and 0.4 Na-GTP. The pH should be adjusted to 7.2-7.3 with CsOH.
- Recording Procedure:
  - Establish a whole-cell patch-clamp configuration on the neuron of interest.
  - Voltage-clamp the neuron at the reversal potential for GABAA receptor-mediated currents (typically around -70 mV with a low chloride internal solution) to minimize their contribution.
  - To fully isolate EPSCs, perfuse the slice with aCSF containing a specific concentration of SR-95531. A common working concentration is 10-20 µM, which is generally sufficient to completely block GABAA receptor-mediated currents.[9]
- Data Acquisition and Analysis: Record spontaneous or evoked EPSCs. The complete blockade of IPSCs can be confirmed by observing the disappearance of outward currents when the neuron is held at a depolarized potential (e.g., 0 mV).

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

A typical experimental workflow for isolating excitatory postsynaptic currents.

In Vivo Studies: Investigating Seizure Mechanisms and Anxiety

Given its potent blockade of GABAergic inhibition, SR-95531 can be used in vivo to induce seizure activity, providing a valuable model for studying the mechanisms of epilepsy. It is also employed in behavioral neuroscience to investigate the role of GABAergic signaling in anxiety and fear.

Exemplar Protocol: Induction of Seizures in a Rodent Model

© 2026 BenchChem. All rights reserved.

- Animal Model: Adult mice (e.g., C57BL/6) are commonly used.
- Drug Preparation: Dissolve SR-95531 in sterile saline.
- Administration: Administer SR-95531 via intraperitoneal (i.p.) injection. A dose-response relationship for convulsive activity should be established, but effective doses for inducing tonic-clonic seizures are typically in the range of 2-10 mg/kg.
- Behavioral Observation: Following injection, animals should be placed in an observation chamber and monitored for the latency to and severity of seizures. Seizure activity can be scored using a standardized scale (e.g., the Racine scale).
- Ethical Considerations: All animal procedures must be conducted in accordance with institutional animal care and use committee (IACUC) guidelines. Due to the convulsive nature of the compound, appropriate post-procedural care and monitoring are essential.

Exemplar Application: Modulation of Anxiety-Related Behavior

SR-95531 can be used to investigate the role of GABAergic circuits in anxiety. For example, local microinjections into specific brain regions, such as the amygdala or prefrontal cortex, can be performed prior to behavioral testing in paradigms like the elevated plus-maze or fear conditioning. A reduction in the time spent in the open arms of the elevated plus-maze or alterations in freezing behavior during fear conditioning would indicate a role for GABAergic transmission in these behaviors.

Concluding Remarks

SR-95531 (Gabazine) is an indispensable tool for the modern neuroscientist. Its well-characterized molecular structure and its potent, selective, and competitive antagonism of the GABAA receptor make it an ideal pharmacological agent for dissecting the intricate roles of inhibitory neurotransmission in a wide array of neural functions and dysfunctions. From elucidating synaptic mechanisms at the single-cell level to modeling neurological disorders in whole organisms, the applications of SR-95531 continue to expand our understanding of the brain. As with any potent pharmacological agent, a thorough understanding of its properties and careful experimental design are paramount to its effective and responsible use in research.

© 2026 BenchChem. All rights reserved.

References

- Behrens, C. J., van den Boom, L. P., & Heinemann, U. (2007). Effects of the GABA(A) receptor antagonists bicuculline and gabazine on stimulus-induced sharp wave-ripple complexes in adult rat hippocampus in vitro. The European Journal of Neuroscience, 25(7), 2170–2181.
- Gabazine - Wikipedia. (n.d.). Retrieved January 15, 2026, from [Link]
- Synthesis and evaluation of highly potent GABA(A) receptor antagonists based on gabazine (SR-95531). (2011). PubMed. Retrieved January 15, 2026, from [Link]
- Effects of GABA antagonists, SR 95531 and bicuculline, on GABAA receptor-regulated chloride flux in rat cortical synaptoneurosomes. (1992). PubMed. Retrieved January 15, 2026, from [Link]
- The mechanism of SR95531 inhibition at GABAA receptors examined in human α1β1 and α1β1γ2S receptors. (2005). Request PDF. Retrieved January 15, 2026, from [Link]
- Microwave-enhanced synthesis of 2,3,6-trisubstituted pyridazines: application to four-step synthesis of gabazine (SR-95531). (2010). Organic & Biomolecular Chemistry. Retrieved January 15, 2026, from [Link]
- (PDF) ChemInform Abstract: Microwave-Enhanced Synthesis of 2,3,6-Trisubstituted Pyridazines: Application to Four-Step Synthesis of Gabazine (SR-95531). - ResearchGate. (n.d.). Retrieved January 15, 2026, from [Link]
- Glycine receptor subunit composition alters the action of GABA antagonists. (2007). Visual Neuroscience. Retrieved January 15, 2026, from [Link]
- Competitive antagonists facilitate the recovery from desensitization of α1β2γ2 GABAA receptors expressed in Xenopus oocytes. (2016). SciSpace. Retrieved January 15, 2026, from [Link]
- Whole Cell Patch Clamp Protocol | AXOL Bioscience. (n.d.). Retrieved January 15, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- A pyridazinyl derivative of gamma-aminobutyric acid (GABA), SR 95531, is a potent antagonist of Cl- channel opening regulated by GABAA receptors. (1987). PubMed. Retrieved January 15, 2026, from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Patch-clamp recordings reveal powerful GABAergic inhibition in dentate hilar neurons - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. researchgate.net [researchgate.net]
- 4. jneurosci.org [jneurosci.org]
- 5. researchgate.net [researchgate.net]
- 6. Effects of GABA antagonists, SR 95531 and bicuculline, on GABAA receptor-regulated chloride flux in rat cortical synaptoneurosomes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. docs.axolbio.com [docs.axolbio.com]
- 8. Whole Cell Patch Clamp Protocol | AXOL Bioscience [axolbio.com]
- 9. hellobio.com [hellobio.com]
- To cite this document: BenchChem. [SR-95531 (Gabazine): A Comprehensive Technical Guide for Neuroscience Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564770/docs#sr-95531-gabazine-a-comprehensive-technical-guide-for-neuroscience-researchers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.